

# Solubility of neodymium sulfate in water at different temperatures

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## Compound of Interest

Compound Name: Neodymium sulfate

Cat. No.: B155379

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An In-depth Technical Guide to the Solubility of **Neodymium Sulfate** in Water at Different Temperatures

This technical guide provides a comprehensive overview of the solubility of **neodymium sulfate** in water, with a particular focus on its temperature-dependent behavior. This document is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

## Introduction

**Neodymium sulfate** ( $\text{Nd}_2(\text{SO}_4)_3$ ) is a salt of the rare-earth metal neodymium. It is known for its retrograde solubility in water, meaning its solubility decreases as the temperature increases.<sup>[1]</sup> This property is relatively uncommon and is of significant interest in various chemical processes, including fractional crystallization for the separation of rare-earth elements.

**Neodymium sulfate** can exist in various hydrated forms, with the octahydrate ( $\text{Nd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ ) being the most common.<sup>[1]</sup> Understanding the precise solubility of **neodymium sulfate** at different temperatures is crucial for optimizing these processes and for various applications in materials science and chemistry.

## Quantitative Solubility Data

The following table summarizes the solubility of **neodymium sulfate** in water at various temperatures. The data has been compiled from various scientific sources.

Temperature (°C)	Solubility ( g/100 mL H <sub>2</sub> O)
0	13.0
10	9.7
20	7.1 - 8
30	5.3
40	4.1
60	2.8
80	2.2
90	1.2
100	1.2

Note: The solubility at 20°C is reported as a range due to slight variations in published data.

## Experimental Protocols

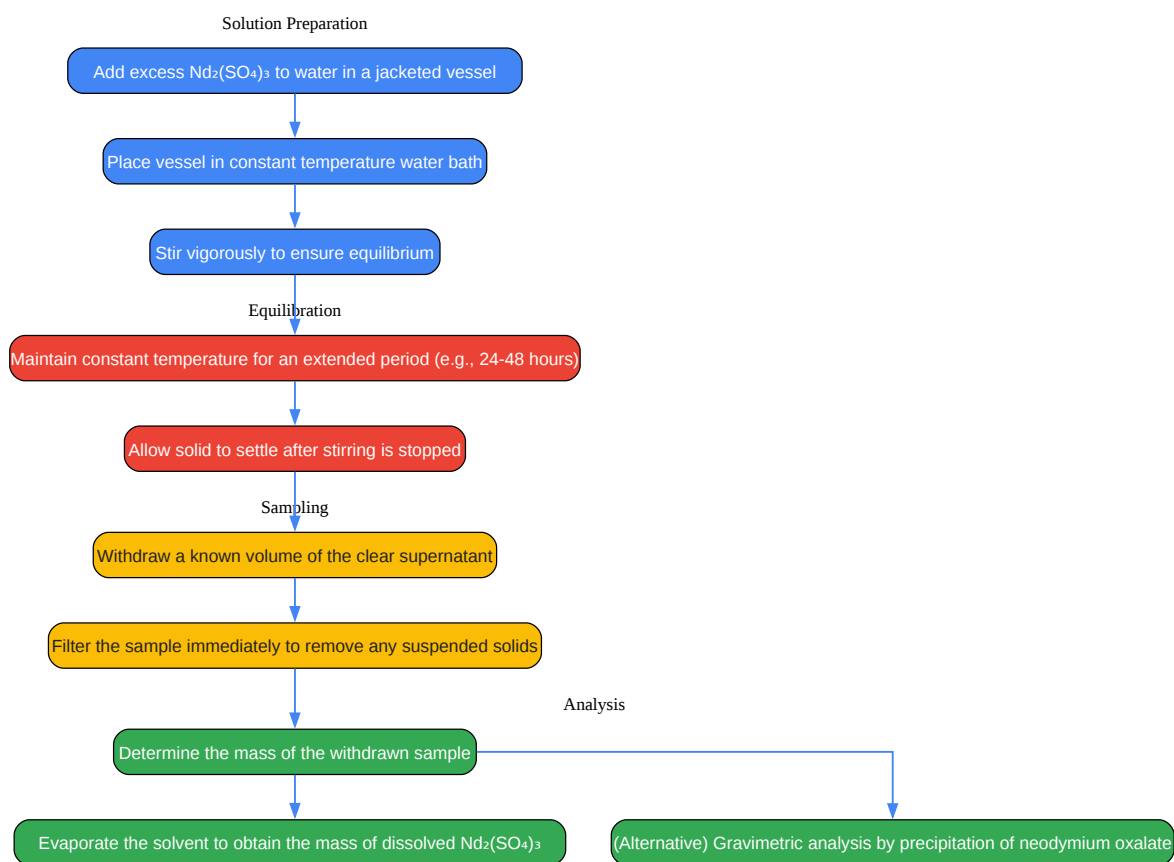
The determination of the solubility of **neodymium sulfate** as a function of temperature is typically carried out using an isothermal equilibrium method. This involves preparing a saturated solution at a constant temperature and then determining the concentration of the solute in the solution. The following is a detailed methodology based on established principles for solubility determination of inorganic salts.

## Materials and Apparatus

- **Neodymium Sulfate:** High-purity **neodymium sulfate** (e.g., 99.9% or higher).
- **Solvent:** Deionized or distilled water.
- **Apparatus:**
  - Constant temperature water bath with a thermostat capable of maintaining temperature to within  $\pm 0.1^{\circ}\text{C}$ .

- Jacketed glass vessels for preparing saturated solutions.
- Magnetic stirrers and stir bars.
- Calibrated thermometers.
- Syringes with filters (e.g., 0.45  $\mu\text{m}$  pore size) for sampling.
- Analytical balance.
- Drying oven.
- Gravimetric analysis equipment (beakers, funnels, filter paper, muffle furnace).
- Volumetric flasks and pipettes.

## Experimental Workflow Diagram



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Caption: Experimental workflow for determining the solubility of **neodymium sulfate**.

## Detailed Procedure

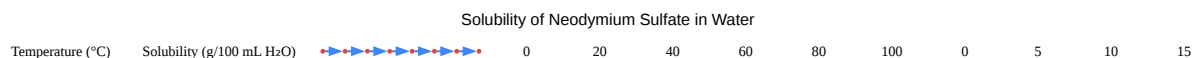
- Preparation of Saturated Solution:
  - An excess amount of **neodymium sulfate** is added to a known volume of deionized water in a jacketed glass vessel. The use of an excess of the solid phase is crucial to ensure that the solution becomes saturated.
  - The vessel is placed in a constant temperature water bath, and the temperature is set to the desired value.
  - The mixture is stirred vigorously using a magnetic stirrer to facilitate the dissolution process and to reach equilibrium more rapidly.
- Equilibration:
  - The suspension is stirred at a constant temperature for a sufficient period to ensure that equilibrium is reached. For sparingly soluble salts, this can take 24 to 48 hours.
  - After the equilibration period, the stirring is stopped, and the excess solid is allowed to settle to the bottom of the vessel, leaving a clear saturated solution above it.
- Sampling:
  - A known volume of the clear supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to the same temperature as the solution to avoid any change in solubility during sampling.
  - The withdrawn sample is immediately passed through a filter (e.g., a syringe filter) to remove any fine, suspended particles of the solid.
- Analysis of the Saturated Solution:
  - The concentration of **neodymium sulfate** in the collected sample can be determined by several methods. A common and accurate method is gravimetric analysis.
  - Gravimetric Method (Evaporation): A known mass of the filtered saturated solution is taken in a pre-weighed container. The solvent (water) is then evaporated by heating in a drying

oven at a suitable temperature (e.g., 110°C) until a constant weight of the anhydrous **neodymium sulfate** is obtained. The solubility is then calculated as grams of solute per 100 g or 100 mL of water.

- Gravimetric Method (Precipitation): Alternatively, the neodymium ions in a known volume of the saturated solution can be precipitated as neodymium oxalate by adding an excess of oxalic acid. The precipitate is then filtered, washed, dried, and ignited in a muffle furnace to convert it to neodymium oxide ( $\text{Nd}_2\text{O}_3$ ). From the mass of the neodymium oxide obtained, the concentration of **neodymium sulfate** in the original solution can be calculated.

## Visualization of Solubility Data

The retrograde solubility of **neodymium sulfate** is best visualized through a solubility curve, where the solubility is plotted as a function of temperature.



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Caption: Solubility curve of **neodymium sulfate** in water.

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## References

- 1. Neodymium(III) sulfate - Wikipedia [en.wikipedia.org]
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